

Personal protective equipment for handling 4'-Bromo-biphenyl-3-carboxylic acid

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Compound of Interest

Compound Name: 4'-Bromo-biphenyl-3-carboxylic acid

Cat. No.: B1332676

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Essential Safety and Handling Guide for 4'-Bromo-biphenyl-3-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4'-Bromo-biphenyl-3-carboxylic acid** (CAS No. 885951-66-6). Adherence to these protocols is essential for ensuring laboratory safety and environmental protection.

Hazard Identification and Personal Protective Equipment (PPE)

4'-Bromo-biphenyl-3-carboxylic acid is a chemical that requires careful handling due to its potential health hazards. The primary risks associated with this compound are detailed in the table below, along with the recommended personal protective equipment (PPE) to mitigate these risks.

Hazard Category	GHS Hazard Statement	Recommended Personal Protective Equipment (PPE)
Acute Oral Toxicity	H302: Harmful if swallowed.[1]	Ingestion: Do not eat, drink, or smoke in laboratory areas. Wash hands thoroughly with soap and water after handling. [1][2]
Skin Corrosion/Irritation	H315: Causes skin irritation.[1]	Gloves: Chemical-resistant gloves (e.g., nitrile or neoprene) are required. Inspect gloves before use and change them immediately if contaminated.[3] Lab Coat: A standard or chemical-resistant lab coat must be worn and kept fully buttoned.[3] Clothing: Long pants and closed-toe shoes are mandatory.[3]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation.[1]	Eye Protection: Chemical safety goggles that meet ANSI Z87.1 standards are required. [4] Face Shield: A face shield worn over safety goggles is recommended when there is a significant risk of splashing or dust generation.[5]
Respiratory Irritation	H335: May cause respiratory irritation.[1]	Ventilation: All handling of the solid compound must occur in a certified chemical fume hood to prevent the inhalation of dust.[3] Respiratory Protection: If engineering controls are insufficient, a NIOSH-approved respirator is necessary.[3]

Aquatic Hazard

H411: Toxic to aquatic life with long lasting effects.[1]

Disposal: Follow strict hazardous waste disposal protocols. Do not allow the chemical to enter drains or the environment.[4][6]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is crucial to minimize exposure and prevent accidents when handling **4'-Bromo-biphenyl-3-carboxylic acid**.

1. Preparation and Engineering Controls:

- **Designated Area:** All work with this compound must be conducted in a designated area within a certified chemical fume hood.[3]
- **Ventilation Check:** Ensure the chemical fume hood is functioning correctly before starting any procedure.
- **Emergency Equipment:** Locate the nearest eyewash station and safety shower before beginning work.
- **Gather Materials:** Assemble all necessary equipment, such as spatulas, weighing paper, and glassware, as well as the appropriate waste containers, inside the fume hood.[3]

2. Donning Personal Protective Equipment (PPE):

- Put on all required PPE as detailed in the table above. Ensure gloves are the correct size and are free of any defects.

3. Handling:

- **Weighing and Transferring:** Conduct all weighing and transferring of the solid compound within the chemical fume hood to minimize dust generation.[3]
- **Avoid Contact:** Use compatible tools to handle the chemical, avoiding direct contact with skin, eyes, and clothing.[3]

- Container Management: Keep the container tightly closed when not in use.

4. Post-Handling Procedures:

- Decontamination: Thoroughly clean any contaminated surfaces and equipment.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination (e.g., gloves first, then lab coat and eye protection).
- Personal Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn.^[2]

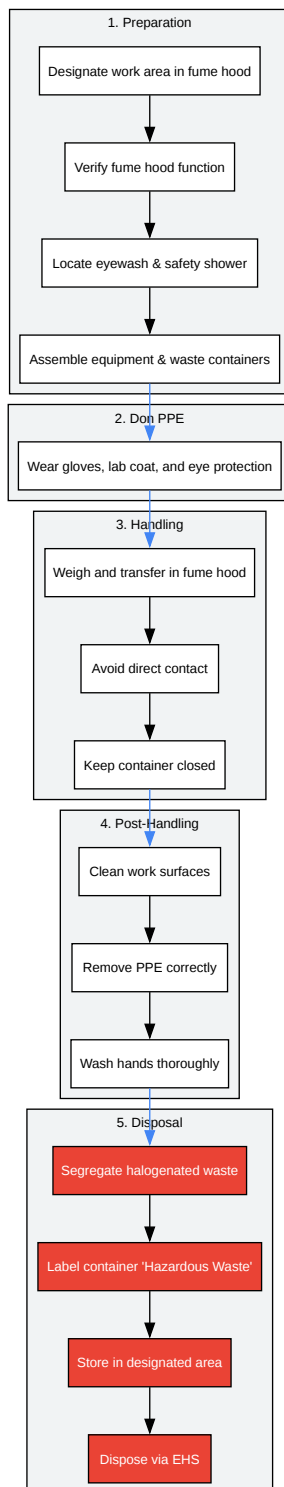
Disposal Plan

Proper disposal of **4'-Bromo-biphenyl-3-carboxylic acid** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: As a halogenated organic compound, all waste containing **4'-Bromo-biphenyl-3-carboxylic acid** must be segregated from non-halogenated waste.^[6]
- Solid Waste Collection: Place all disposable materials contaminated with the compound (e.g., gloves, weigh boats, paper towels) into a dedicated, clearly labeled hazardous waste container.
- Labeling: The hazardous waste container must be labeled with "Hazardous Waste" and the full chemical name, "**4'-Bromo-biphenyl-3-carboxylic acid**."^[6]
- Storage: Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area, away from incompatible materials.^[6]
- Disposal Procedure: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company. The likely disposal method is high-temperature incineration.^[6]

Safe Handling Workflow

Workflow for Safe Handling of 4'-Bromo-biphenyl-3-carboxylic acid

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling of **4'-Bromo-biphenyl-3-carboxylic acid**.

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